

# An In-depth Technical Guide to Mordant Orange 6 (C.I. 26520)

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## Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B12373227

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the classification, properties, and synthesis of the mordant dye, **Mordant Orange 6** (C.I. 26520). The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

## Chemical and Physical Properties

**Mordant Orange 6** is a double azo dye characterized by its vibrant orange hue. Its chemical and physical properties are summarized in the tables below for easy reference and comparison.

### Table 1: Chemical Identification of Mordant Orange 6

| Identifier        | Value  |
|-------------------|--|
| C.I. Name         | Mordant Orange 6   |
| C.I. Number       | 26520  |
| CAS Number        | 3564-27-0  |
| Molecular Formula | C <sub>19</sub> H <sub>12</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>6</sub> S    |
| Molecular Weight  | 470.37 g/mol   |
| IUPAC Name        | disodium;4-[[4-[(3-carboxy-4-oxidophenyl)diazenyl]phenyl]diazenyl]benzenesulfonate |
| Synonyms          | Acid Chrome Orange G, Chrome Orange GR   |

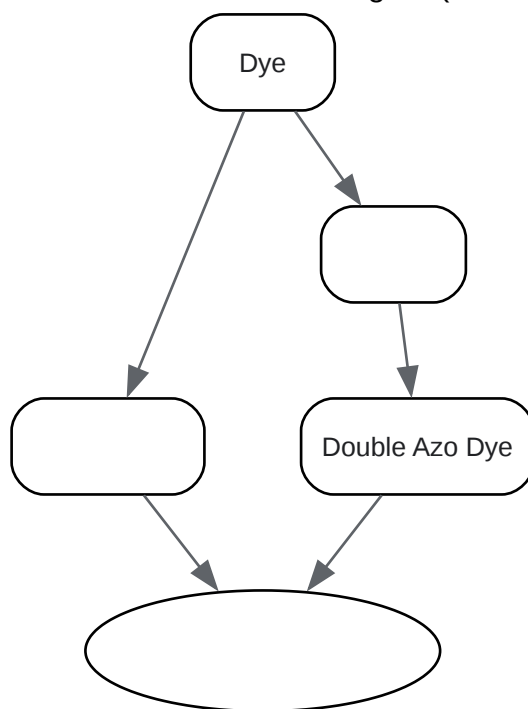
**Table 2: Physical and Chemical Properties of Mordant Orange 6**

| Property                     | Value  |
|------------------------------|--|
| Physical State               | Red-orange powder  |
| Solubility                   | Soluble in water (80 g/L at 80°C), slightly soluble in ethanol and acetone.  |
| Melting Point                | >300°C   |
| λ <sub>max</sub>             | 381 nm   |
| Behavior in Acid             | Turns red-light purple in concentrated sulfuric acid, becoming yellow-light orange upon dilution. Turns purple in concentrated hydrochloric acid, eventually decolorizing. |
| Behavior in Aqueous Solution | Forms a yellow to orange solution. Addition of concentrated hydrochloric acid results in a light brown-yellow color.   |

## Classification of Mordant Orange 6

The following diagram illustrates the classification of **Mordant Orange 6** based on its chemical structure and application.

Classification of Mordant Orange 6 (C.I. 26520)



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Caption: Hierarchical classification of **Mordant Orange 6**.

## Experimental Protocols

Detailed methodologies for the synthesis of **Mordant Orange 6** and its application in wool dyeing are provided below. These protocols are based on established chemical principles for diazotization, azo coupling, and mordant dyeing.

## Synthesis of Mordant Orange 6 (C.I. 26520)

The synthesis of **Mordant Orange 6** is a two-step process involving the diazotization of 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid, followed by the azo coupling with 2-

Hydroxybenzoic acid (salicylic acid).

#### Step 1: Diazotization of 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid

- **Preparation of the Amine Suspension:** In a 500 mL three-necked flask equipped with a mechanical stirrer and a thermometer, create a suspension of 4-((4-aminophenyl)diazenyl)benzenesulfonic acid (0.1 mol) in 200 mL of water.
- **Acidification:** Slowly add 25 mL of concentrated hydrochloric acid to the suspension while stirring.
- **Cooling:** Cool the mixture to 0-5°C using an ice-salt bath.
- **Preparation of Nitrite Solution:** In a separate beaker, dissolve sodium nitrite (0.11 mol) in 50 mL of cold water.
- **Diazotization Reaction:** Add the sodium nitrite solution dropwise to the cold amine suspension over 30 minutes, ensuring the temperature remains below 5°C.
- **Completion Check:** After the addition is complete, continue stirring for another 30 minutes. Check for the presence of excess nitrous acid using starch-iodide paper (the paper should turn blue-black). If the test is negative, add a small amount of sodium nitrite solution until a positive test is achieved. The resulting solution contains the diazonium salt and should be used immediately in the next step.

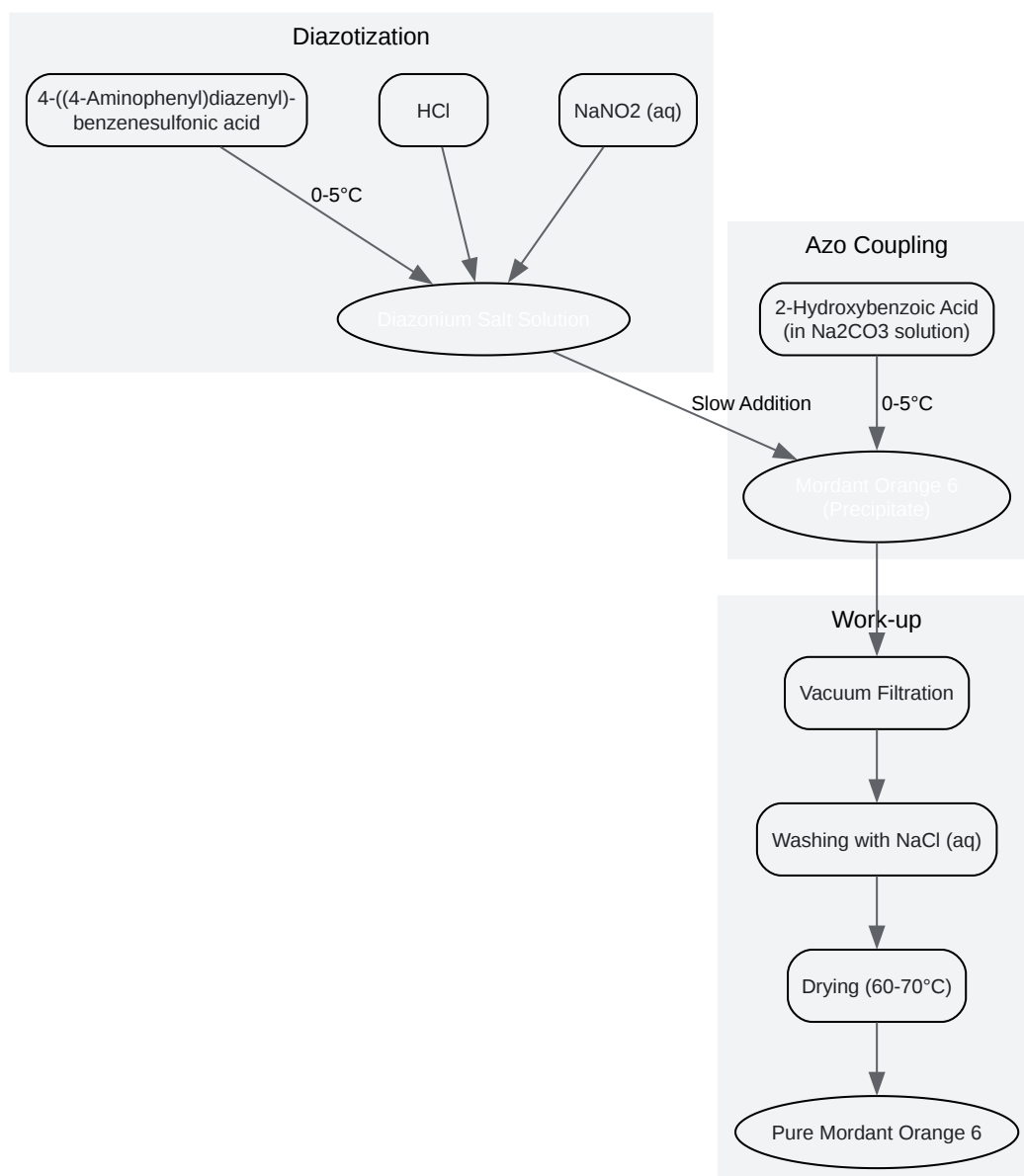
#### Step 2: Azo Coupling with 2-Hydroxybenzoic Acid

- **Preparation of the Coupling Solution:** In a separate 1 L beaker, dissolve 2-Hydroxybenzoic acid (0.1 mol) in 200 mL of a 10% sodium carbonate solution.
- **Cooling:** Cool the solution to 0-5°C in an ice-salt bath.
- **Coupling Reaction:** Slowly add the cold diazonium salt solution from Step 1 to the 2-Hydroxybenzoic acid solution with vigorous stirring, maintaining the temperature below 5°C.
- **Precipitation:** A colored precipitate of **Mordant Orange 6** will form. Continue stirring for 2-3 hours to ensure the reaction goes to completion.

- Isolation: Isolate the precipitate by vacuum filtration.
- Washing: Wash the filter cake with a cold, saturated sodium chloride solution to remove unreacted starting materials and byproducts.
- Drying: Dry the product in an oven at 60-70°C.

The logical workflow for the synthesis is depicted in the following diagram.

## Synthesis Workflow of Mordant Orange 6



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Caption: Step-by-step synthesis of **Mordant Orange 6**.

## Application of Mordant Orange 6 in Wool Dyeing

**Mordant Orange 6** is primarily used for dyeing protein fibers such as wool. The following protocol describes a typical mordanting and dyeing process.

Materials:

- Wool yarn or fabric
- **Mordant Orange 6** dye
- Potassium dichromate (mordant)
- Acetic acid
- Sodium sulfate
- Stainless steel dyeing vessel
- Heating source
- Stirring rod

Procedure:

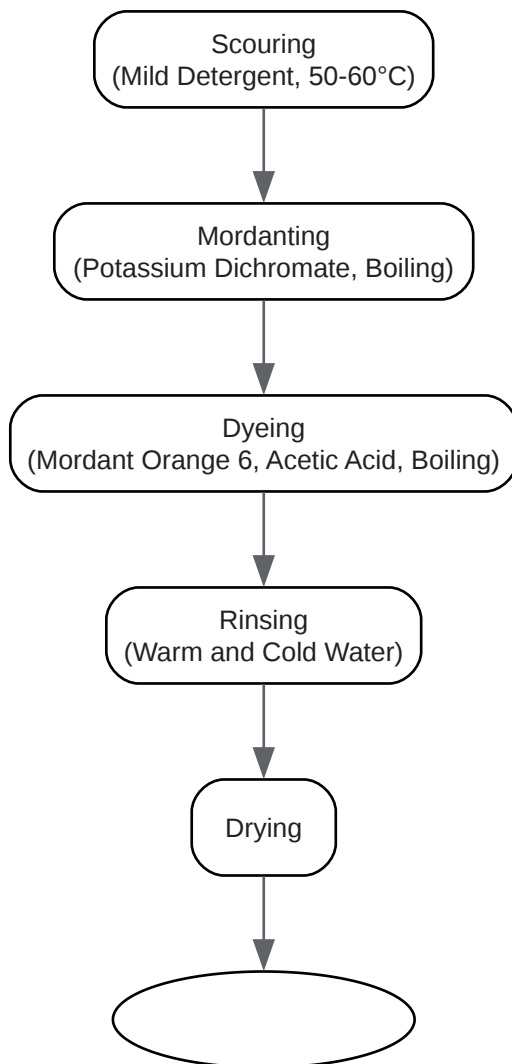
- Scouring of Wool: Before dyeing, the wool must be scoured to remove any natural oils and dirt. This is typically done by washing the wool in a mild detergent solution at 50-60°C for 30 minutes, followed by thorough rinsing.
- Mordanting (Chrome Mordant Method):
  - Prepare a mordant bath with a liquor ratio of 40:1 (40 mL of water for every 1 g of wool).
  - Add potassium dichromate (3% on the weight of wool) and a small amount of a wetting agent to the bath.
  - Introduce the wet, scoured wool into the mordant bath at 40°C.
  - Gradually raise the temperature to boiling over 45-60 minutes.

- Continue to boil for 60-90 minutes, stirring occasionally to ensure even mordanting.
- Allow the bath to cool slowly, then remove the wool and rinse it thoroughly with water.
- Dyeing:
  - Prepare a dyebath with a liquor ratio of 40:1.
  - Add the required amount of **Mordant Orange 6** dye (e.g., 2% on the weight of wool) to the dyebath and ensure it is fully dissolved.
  - Add sodium sulfate (10% on the weight of wool) as a leveling agent and acetic acid to adjust the pH to 4.5-5.5.
  - Introduce the wet, mordanted wool into the dyebath at 40°C.
  - Raise the temperature to boiling over 45-60 minutes.
  - Continue boiling for 60-90 minutes, or until the desired shade is achieved.
  - Allow the dyebath to cool, then remove the wool.
- Rinsing and Drying:
  - Rinse the dyed wool with warm and then cold water until the water runs clear.
  - Squeeze out excess water and air-dry the wool away from direct sunlight.

The experimental workflow for wool dyeing is summarized in the diagram below.



## Wool Dyeing Workflow with Mordant Orange 6



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Caption: Process flow for dyeing wool with **Mordant Orange 6**.

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